

Application Notes and Protocols for CJC-1295

Reconstitution and Storage

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Compound of Interest

Compound Name: SM-1295

Cat. No.: B8210199

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution and storage of the synthetic peptide CJC-1295, including its variants with and without the Drug Affinity Complex (DAC), for research applications. Adherence to these guidelines is crucial for maintaining the integrity, stability, and biological activity of the peptide.

Introduction

CJC-1295 is a synthetic analogue of Growth Hormone-Releasing Hormone (GHRH) that has been modified to increase its stability and half-life. It functions by stimulating the anterior pituitary gland to release growth hormone (GH).[1][2] The peptide is available in two primary forms:

- CJC-1295 without DAC (also known as Modified GRF (1-29)): This version has a relatively short half-life of approximately 30 minutes and promotes a pulsatile release of GH, mimicking the natural physiological pattern.[2]
- CJC-1295 with DAC: The addition of the Drug Affinity Complex significantly extends the peptide's half-life to about 6-8 days, resulting in a more sustained elevation of GH levels.[2]

Proper reconstitution and storage are critical to prevent degradation and ensure accurate and reproducible experimental results.

Quantitative Data Summary

The following tables provide a summary of recommended reconstitution and storage parameters for CJC-1295.

Table 1: Reconstitution Parameters for CJC-1295

Vial Size (mg)	Diluent Volume (mL)	Resulting Concentration (mg/mL)	Resulting Concentration (µg/µL)
2	1.0	2.0	2.0
2	2.0	1.0	1.0
5	1.0	5.0	5.0
5	2.0	2.5	2.5
5	2.5	2.0	2.0

Table 2: Storage Conditions and Stability of CJC-1295

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C to -80°C	Up to 3 years	For long-term storage. [3]
Lyophilized Powder	2-8°C	Up to 2 years	For short to medium-term storage. [3]
Lyophilized Powder	Room Temperature	Several weeks	Stable for short periods, such as during shipping. [4]
Reconstituted Solution	2-8°C	Up to 30 days	Must be stored in the refrigerator immediately after reconstitution. [3] [5]
Reconstituted Solution	-20°C	Up to 3-4 months	Aliquoting is recommended to avoid repeated freeze-thaw cycles. [4]

Experimental Protocols

Materials Required

- Vial of lyophilized CJC-1295 (with or without DAC)
- Bacteriostatic water for injection (containing 0.9% benzyl alcohol)
- Sterile syringes (e.g., 1 mL or 3 mL for reconstitution, and insulin syringes for dosing)
- Alcohol preparation pads
- Sterile, empty vials for aliquoting (optional)
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses

Protocol for Reconstitution of CJC-1295

- Preparation:
 - Allow the vial of lyophilized CJC-1295 and the bacteriostatic water to equilibrate to room temperature before reconstitution. This helps to prevent condensation and ensures accurate volume measurements.
 - Clean the rubber stoppers of both vials with an alcohol preparation pad and allow them to air dry.
- Diluent Aspiration:
 - Using a sterile syringe, draw the desired volume of bacteriostatic water. Refer to Table 1 for recommended volumes to achieve a specific concentration.
- Reconstitution:
 - Slowly and gently inject the bacteriostatic water into the vial of lyophilized CJC-1295.
 - Angle the needle so that the water runs down the side of the vial to avoid foaming and potential degradation of the peptide.
 - Do not shake or vigorously agitate the vial.
- Dissolution:
 - Gently swirl the vial in a circular motion until the lyophilized powder is completely dissolved. The solution should be clear and free of any particulate matter.
 - If the peptide does not dissolve completely, the vial can be gently rolled between the palms.
- Labeling:
 - Clearly label the reconstituted vial with the peptide name, concentration, and date of reconstitution.

Protocol for Storage of CJC-1295

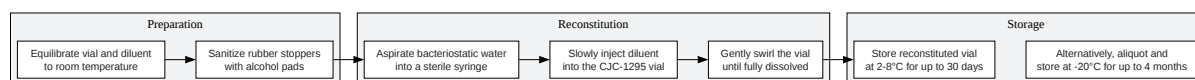
Lyophilized Powder:

- For long-term storage, place the sealed vials in a freezer at -20°C to -80°C .^[3]
- For short-term storage, vials can be kept in a refrigerator at $2-8^{\circ}\text{C}$.^[3]

Reconstituted Solution:

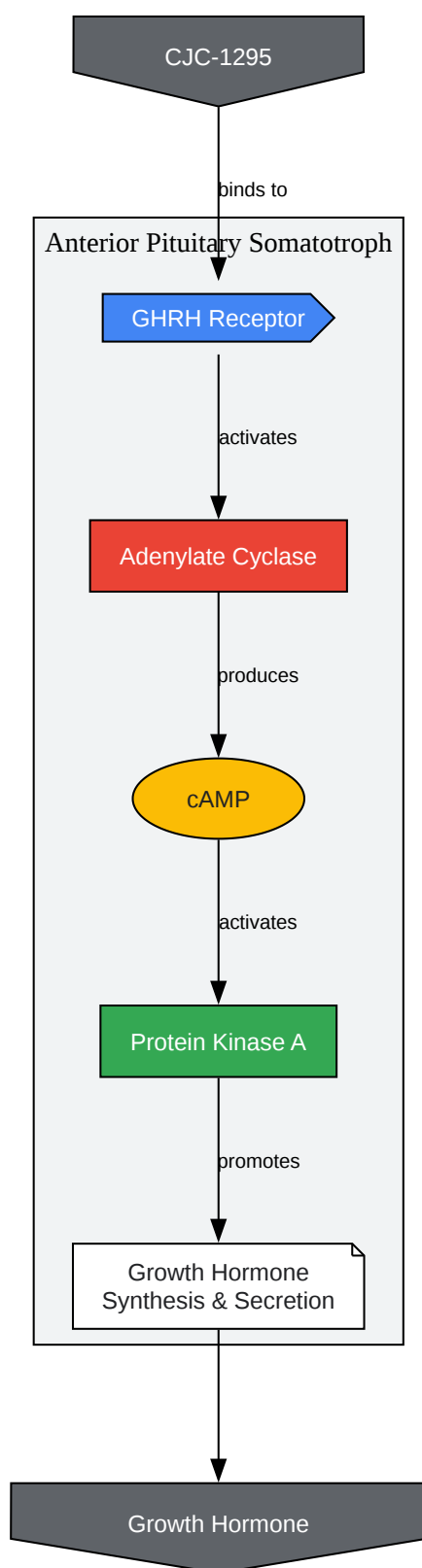
- Refrigeration: Immediately after reconstitution, store the vial in a refrigerator at $2-8^{\circ}\text{C}$.^[3] The reconstituted peptide is stable for up to 30 days under these conditions.^{[3][5]}
- Freezing (for longer-term storage):
 - To extend the shelf-life of the reconstituted peptide, it can be aliquoted into smaller, single-use volumes in sterile vials and stored at -20°C for up to 3-4 months.^[4]
 - Crucially, avoid repeated freeze-thaw cycles, as this can lead to peptide degradation. Aliquoting into single-use vials is essential if freezing.

Mandatory Visualizations



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Caption: Workflow for the reconstitution and storage of CJC-1295.



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Caption: Simplified signaling pathway of CJC-1295 in the anterior pituitary.

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References

- 1. polarispeptides.com [polarispeptides.com]
- 2. bocsci.com [bocsci.com]
- 3. Reddit - The heart of the internet [reddit.com]
- 4. particlepeptides.com [particlepeptides.com]
- 5. peptidesciences.com [peptidesciences.com]
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